An In-depth Technical Guide to 2,3-Dimethoxypyridine: Properties, Synthesis, and Characterization

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Compound of Interest

Compound Name:	*2-Ethoxy-3-propoxypyridine*
CAS No.:	*1330750-35-0*
Cat. No.:	*B582281*

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This guide provides a comprehensive technical overview of 2,3-Dimethoxypyridine, a key intermediate in synthetic chemistry. Designed for researchers, scientists, and professionals in drug development, this document delves into the compound's core physical and chemical properties, offers a detailed synthesis protocol, and outlines methodologies for its thorough characterization. The content herein is grounded in established scientific principles and supported by authoritative references to ensure accuracy and reliability.

Introduction: The Significance of Alkoxypyridines

Substituted pyridines are a cornerstone of medicinal chemistry and materials science. Among these, alkoxypyridines stand out for their utility as versatile building blocks. The introduction of alkoxy groups, such as the methoxy groups in 2,3-Dimethoxypyridine, significantly alters the electronic properties of the pyridine ring. This modification can influence the molecule's reactivity, metabolic stability, and binding interactions with biological targets, making it a valuable scaffold in the design of novel therapeutic agents and functional materials. This guide

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focuses specifically on the 2,3-disubstituted isomer, providing the foundational knowledge necessary for its effective application in research and development.

Core Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is fundamental to its application. These properties dictate everything from appropriate storage and handling conditions to the design of synthetic routes and purification strategies.

Structural and Molecular Data

2,3-Dimethoxypyridine is characterized by a pyridine ring substituted with two methoxy groups at the C2 and C3 positions. This substitution pattern imparts specific electronic and steric features to the molecule.

Property	Value	Source
Molecular Formula	$C_7H_9NO_2$	
Molecular Weight	139.15 g/mol	
Canonical SMILES	COC1=C(OC)N=CC=C1	
InChI Key	ODHCMARSWCWAGB-UHFFFAOYSA-N	
CAS Number	24328-30-5	

Physical Properties

The physical state and solubility of 2,3-Dimethoxypyridine are critical for its practical handling and use in reaction mixtures.

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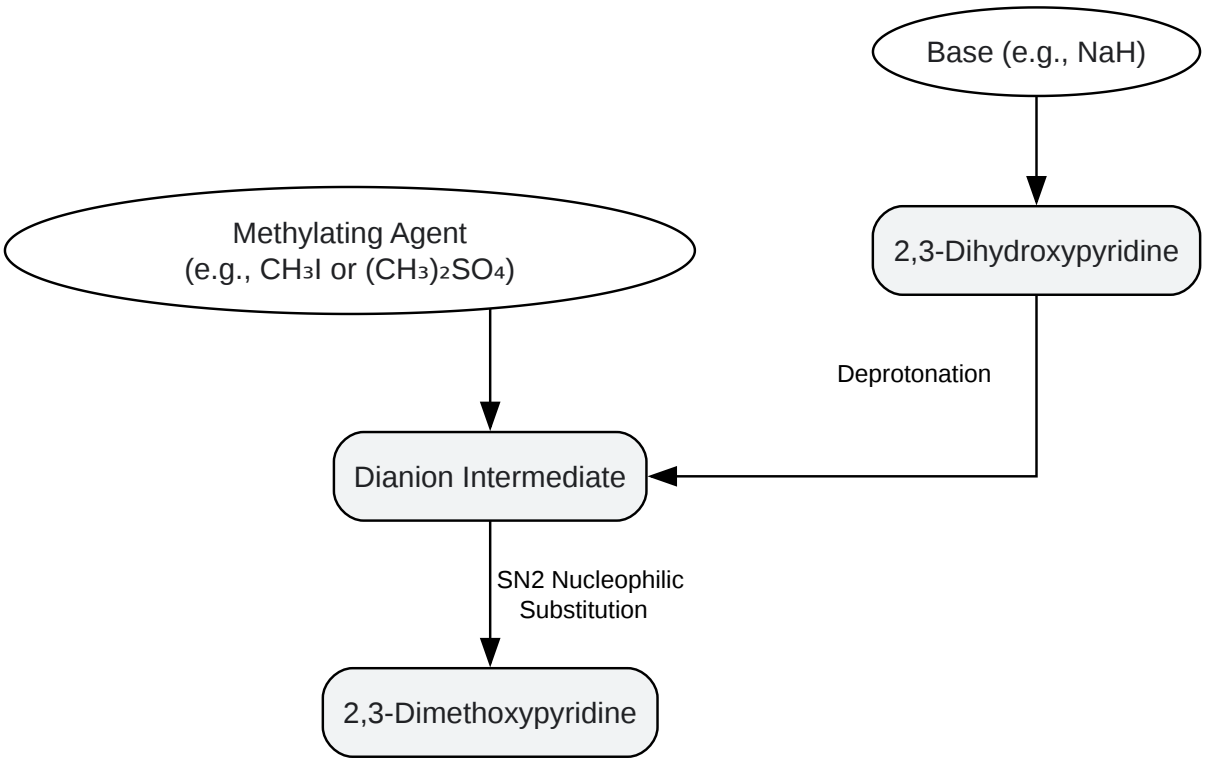
Property	Value	Source
Physical State	Liquid	
Boiling Point	93-94 °C at 13 mmHg	
Density	1.109 g/cm³	
Refractive Index (n^{20}/D)	1.516	

Synthesis and Reactivity

Synthetic Pathway Overview

The synthesis of 2,3-Dimethoxypyridine typically proceeds from a readily available starting material, 2,3-dihydroxypyridine. The core transformation involves a Williamson ether synthesis, a classic and reliable method for forming ethers. This reaction utilizes a base to deprotonate the hydroxyl groups, forming alkoxides that then act as nucleophiles to attack a methylating agent.



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Caption: Synthetic workflow for 2,3-Dimethoxypyridine.

Detailed Synthesis Protocol

This protocol describes the methylation of 2,3-dihydroxypyridine. The choice of a strong base like sodium hydride (NaH) ensures complete deprotonation, driving the reaction to completion. Dimethyl sulfate is an effective and common methylating agent for this type of transformation.

Materials:

- 2,3-Dihydroxypyridine
- Sodium Hydride (NaH), 60% dispersion in mineral oil
- Dimethyl Sulfate ($(CH_3)_2SO_4$)
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Ethyl acetate
- Hexanes

Procedure:

- Reaction Setup: To a flame-dried, three-neck round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet, add 2,3-dihydroxypyridine.
- Solvent Addition: Add anhydrous THF to the flask to dissolve the starting material.
- Deprotonation: Cool the solution to 0 °C using an ice bath. Carefully add sodium hydride (60% dispersion in oil) portion-wise. Allow the mixture to stir at 0 °C for 30 minutes, during

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which hydrogen gas will evolve.

- Methylation: Add dimethyl sulfate dropwise via the dropping funnel at 0 °C. After the addition is complete, allow the reaction to warm to room temperature and stir overnight.
- Workup: Carefully quench the reaction by slowly adding saturated aqueous $NaHCO_3$ solution. Transfer the mixture to a separatory funnel and extract three times with ethyl acetate.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- Final Purification: Purify the resulting crude oil by flash column chromatography on silica gel using an ethyl acetate/hexanes gradient to yield pure 2,3-Dimethoxypyridine.

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity and purity of the synthesized compound. A combination of spectroscopic and chromatographic methods provides a complete profile of the molecule.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are the most powerful tools for structural elucidation.
  - ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the two methoxy groups and the three aromatic protons on the pyridine ring. The chemical shifts and coupling constants of the aromatic protons will confirm the 2,3-substitution pattern.
  - ^{13}C NMR: The carbon NMR spectrum will show seven distinct signals, corresponding to the five carbons of the pyridine ring and the two methoxy carbons.
- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of the compound. High-resolution mass spectrometry (HRMS) can be used to verify the elemental composition.

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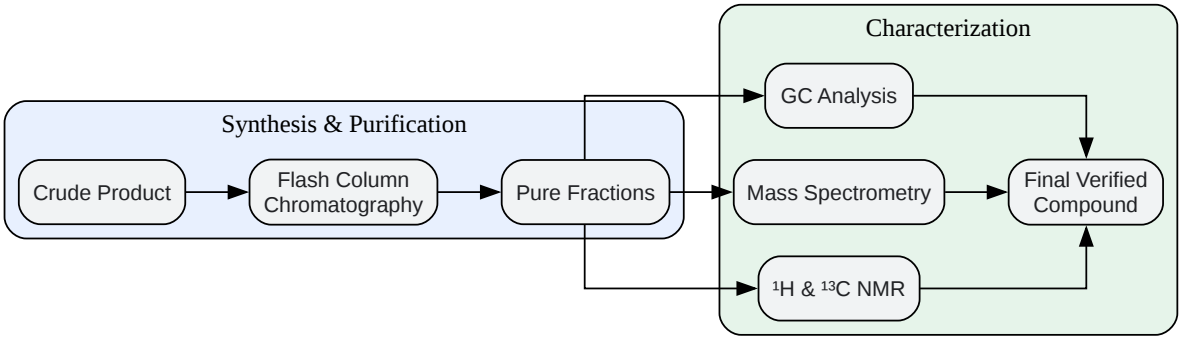
Chromatographic Analysis

- Gas Chromatography (GC): GC can be used to assess the purity of the final product, particularly given its volatility. A single, sharp peak on the chromatogram is indicative of a pure sample.

- Thin-Layer Chromatography (TLC): TLC is a quick and effective method for monitoring the progress of the synthesis reaction and for determining the appropriate solvent system for column chromatography.



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Caption: Workflow for purification and analytical validation.

Safety and Handling

2,3-Dimethoxypyridine should be handled in a well-ventilated fume hood. Personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, should be worn at all times. Refer to the Safety Data Sheet (SDS) for complete handling and disposal information. The synthesis protocol involves hazardous reagents such as sodium hydride (flammable solid) and dimethyl sulfate (toxic and carcinogenic), which require specific and careful handling procedures.

Conclusion

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2,3-Dimethoxypyridine serves as a valuable building block for the synthesis of more complex molecules in the pharmaceutical and materials science industries. Its synthesis from 2,3-dihydroxypyridine is straightforward, and its identity and purity can be reliably confirmed through standard analytical techniques. This guide provides the essential technical information required for the successful synthesis, purification, and characterization of this important chemical intermediate, empowering researchers to confidently incorporate it into their discovery and development workflows.

References

- PubChem. (n.d.). 2,3-Dimethoxypyridine. National Center for Biotechnology Information. Retrieved from [Link]

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